

What is D-Lyxose-13C5 and its chemical structure

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	D-Lyxose-13C5	
Cat. No.:	B15556007	Get Quote

An In-depth Technical Guide to D-Lyxose-13C5

This guide provides a comprehensive overview of D-Lyxose and its stable isotope-labeled form, **D-Lyxose-13C5**, for researchers, scientists, and drug development professionals. Due to the limited direct information on **D-Lyxose-13C5**, this document also includes data on its C'-2 epimer, D-Xylose-13C5, for comparative purposes, as it is more commonly available and may serve as a relevant alternative in certain research applications.

Introduction to D-Lyxose

D-Lyxose is an aldopentose, a monosaccharide containing five carbon atoms and an aldehyde functional group.[1] It has the chemical formula C5H10O5.[1][2] In nature, lyxose is a rare sugar, found as a component of bacterial glycolipids.[1] D-Lyxose is a C'-2 epimer of D-Xylose, meaning they differ only in the stereochemistry at the second carbon atom.[3][4] This structural difference can lead to distinct biological activities and metabolic pathways. D-Lyxose serves as a chiral building block in the synthesis of various pharmaceutical compounds and is used in research to study carbohydrate metabolism and enzyme kinetics.[5][6][7]

D-Lyxose-13C5: The Stable Isotope Labeled Form

D-Lyxose-13C5 is a stable isotope-labeled version of D-Lyxose where all five carbon atoms are the 13C isotope instead of the naturally more abundant 12C. This labeling provides a mass shift of +5, making it a valuable tracer for metabolic studies using mass spectrometry.[8] While singly labeled D-Lyxose, such as D-Lyxose-1-13C and D-Lyxose-5-13C, are available, the fully



labeled **D-Lyxose-13C5** is less common.[3][9] Its primary application lies in metabolic flux analysis and tracing the fate of lyxose in biological systems.

Chemical Structure of D-Lyxose

D-Lyxose exists in both open-chain and cyclic (furanose and pyranose) forms. The pyranose form is generally more stable. The chemical structure of D-Lyxopyranose is depicted below. In **D-Lyxose-13C5**, each carbon atom in this structure would be a 13C isotope.

Caption: Chemical structure of D-Lyxopyranose.

Physicochemical Properties

Quantitative data for D-Lyxose and the closely related D-Xylose-13C5 are summarized in the table below for easy comparison. The properties of **D-Lyxose-13C5** are expected to be very similar to those of unlabeled D-Lyxose, with the primary difference being the molecular weight.

Property	D-Lyxose	D-Xylose-13C5
Chemical Formula	C5H10O5[2][10]	13C5H10O5[8][11]
Molecular Weight	150.13 g/mol [5][10]	155.09 g/mol [8][11]
CAS Number	1114-34-7[2][5]	1262683-58-8[8][11]
Appearance	White crystalline powder[2][12]	Powder[8]
Melting Point	108-112 °C[12]	152-154 °C[8]
Solubility	Soluble in water[2]	No data
Optical Activity	[α]25/D -13.8° (c=4 in H2O) [12]	[α]20/D +15° (c=1 in H2O)[8]
Isotopic Purity	N/A	98 atom % 13C[8]
Assay	≥98%[5]	99% (CP)[8]

Experimental Protocols: A Generalized Workflow for Metabolic Tracing



While specific experimental protocols for **D-Lyxose-13C5** are not readily available in the literature, a general workflow for its use in metabolic tracing studies can be outlined. This protocol is based on standard methodologies for stable isotope tracing.[13]

Objective: To trace the metabolic fate of D-Lyxose in a biological system (e.g., cell culture, animal model).

Materials:

- D-Lyxose-13C5
- · Biological system of interest
- · Appropriate growth media or diet
- Metabolite extraction buffers (e.g., 80% methanol)
- Analytical instrumentation (e.g., LC-MS/MS, GC-MS)

Methodology:

- Experimental Design:
 - Determine the optimal concentration of D-Lyxose-13C5 to be used.
 - Establish time points for sample collection to capture the dynamics of metabolism.
 - Include control groups (e.g., unlabeled D-Lyxose, vehicle control).
- Incubation/Administration:
 - For cell culture: Replace normal media with media containing D-Lyxose-13C5.
 - For animal models: Administer **D-Lyxose-13C5** via an appropriate route (e.g., oral gavage, intravenous injection).
- Sample Collection and Metabolite Extraction:
 - At designated time points, collect samples (e.g., cells, tissues, biofluids).

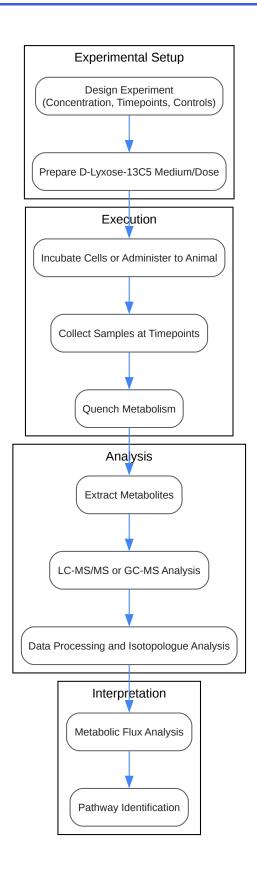






- Quench metabolic activity rapidly (e.g., by flash-freezing in liquid nitrogen).
- Extract metabolites using a suitable solvent, such as cold 80% methanol.
- Analytical Detection:
 - Analyze the extracted metabolites using mass spectrometry (LC-MS/MS or GC-MS).
 - Develop an analytical method to detect and quantify D-Lyxose and its potential downstream metabolites, monitoring for the mass shift introduced by the 13C labeling.
- Data Analysis:
 - Identify and quantify the mass isotopologues of D-Lyxose and its metabolites.
 - Correct for the natural abundance of 13C.
 - Use metabolic flux analysis software to model the metabolic network and calculate fluxes through different pathways.





Click to download full resolution via product page

Caption: Generalized workflow for a metabolic tracing experiment using **D-Lyxose-13C5**.



Potential Signaling Pathways and Applications

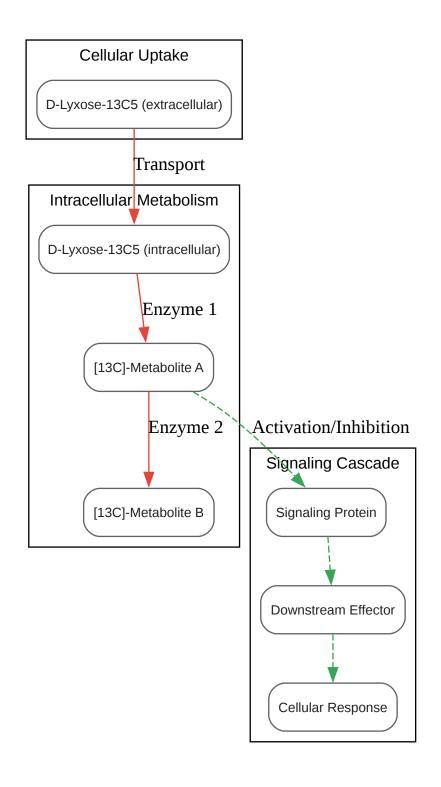
While the specific signaling pathways involving D-Lyxose are not as extensively studied as those for more common sugars, its structural similarity to other pentoses suggests potential roles in various metabolic and signaling cascades. Isotope-labeled D-Lyxose can be instrumental in elucidating these pathways.

Potential Research Applications:

- Microbial Metabolism: Investigating how different microorganisms utilize D-Lyxose as a carbon source.[14]
- Enzymology: Studying the kinetics and mechanisms of enzymes that metabolize D-Lyxose, such as D-lyxose isomerase.[7][15]
- Drug Development: Using D-Lyxose as a scaffold for the synthesis of novel therapeutic agents, and using D-Lyxose-13C5 to study their metabolic stability and fate.
- Glycobiology: Exploring the incorporation of D-Lyxose into complex carbohydrates and glycoconjugates.

The diagram below illustrates a hypothetical signaling pathway where **D-Lyxose-13C5** could be used as a tracer.





Click to download full resolution via product page

Caption: Hypothetical metabolic and signaling pathway involving D-Lyxose.

Conclusion



D-Lyxose-13C5 is a potentially powerful tool for researchers in various fields, offering a precise way to trace the metabolic fate and signaling roles of this rare sugar. While direct information is scarce, by understanding the properties of D-Lyxose and the applications of its more common epimer, D-Xylose-13C5, researchers can design robust experiments to explore the unique biology of D-Lyxose. The methodologies and conceptual frameworks presented in this guide provide a solid foundation for initiating such investigations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Lyxose Wikipedia [en.wikipedia.org]
- 2. Page loading... [wap.guidechem.com]
- 3. echemi.com [echemi.com]
- 4. D-LYXOSE | 1114-34-7 [chemicalbook.com]
- 5. scbt.com [scbt.com]
- 6. chemimpex.com [chemimpex.com]
- 7. D-lyxose isomerase and its application for functional sugar production PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. D-Xylose-13C5 Aldrich [sigmaaldrich.com]
- 9. D-Lyxose (5-¹Â³C, 99%) Cambridge Isotope Laboratories, CLM-1128-0 [isotope.com]
- 10. merckindex.rsc.org [merckindex.rsc.org]
- 11. D-Xylose-13C5 98 atom % 13C, 99% (CP) | 1262683-58-8 [sigmaaldrich.com]
- 12. 1114-34-7 CAS MSDS (D-LYXOSE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 13. benchchem.com [benchchem.com]
- 14. medchemexpress.com [medchemexpress.com]
- 15. Biochemical and Structural Characterisation of a Novel D-Lyxose Isomerase From the Hyperthermophilic Archaeon Thermofilum sp PMC [pmc.ncbi.nlm.nih.gov]



 To cite this document: BenchChem. [What is D-Lyxose-13C5 and its chemical structure].
BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15556007#what-is-d-lyxose-13c5-and-its-chemical-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com